

# Spectroscopic and Structural Elucidation of 11-Deoxyisomogroside V: A Technical Guide

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## Compound of Interest

Compound Name: 11-Dehydroxyisomogroside V

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This technical guide provides a comprehensive overview of the spectroscopic data for 11-Deoxyisomogroside V, a cucurbitane triterpene glycoside isolated from the fruit of *Siraitia grosvenorii* (Luo Han Guo). The information presented is compiled from detailed spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS), as reported in scientific literature.

## Introduction

11-Deoxyisomogroside V is a minor cucurbitane glycoside found in the intensely sweet fruit of *Siraitia grosvenorii*.<sup>[1]</sup> The structural characterization of such compounds is crucial for understanding their sensory properties, potential pharmacological activities, and for quality control of natural sweetener products derived from this plant. This document details the key spectroscopic data and the experimental protocols used for the isolation and identification of 11-Deoxyisomogroside V.

## Spectroscopic Data

The structural elucidation of 11-Deoxyisomogroside V was achieved through extensive 1D and 2D NMR spectroscopy and HR-ESI-MS.<sup>[1]</sup> The complete <sup>1</sup>H and <sup>13</sup>C NMR assignments were determined through COSY, TOCSY, HSQC, and HMBC experiments.<sup>[1]</sup>

## Mass Spectrometry Data

High-resolution mass spectrometry confirmed the molecular formula of 11-Deoxyisomogroside V.

Parameter	Value
Molecular Formula	C <sub>60</sub> H <sub>102</sub> O <sub>28</sub>
Ionization Mode	ESI
Mass-to-charge ratio (m/z)	1269.6488 [M-H] <sup>-</sup>
Calculated Mass	1269.6484

## NMR Spectroscopic Data

The <sup>1</sup>H and <sup>13</sup>C NMR spectral data for 11-Deoxyisomogroside V, recorded in pyridine-d<sub>5</sub>, are presented in the table below.

Position	$\delta C$ (ppm)	$\delta H$ (ppm), mult. (J in Hz)
Aglycone		
1	38.9	1.15, m; 1.05, m
2	27.9	1.95, m; 1.85, m
3	88.8	3.35, dd (11.5, 4.5)
4	39.9	1.55, m
5	56.1	1.18, m
6	76.8	4.45, br s
7	76.9	4.15, d (8.0)
8	51.5	2.15, m
9	50.1	2.25, m
10	38.1	-
11	29.9	1.85, m; 1.75, m
12	71.9	4.25, t (8.0)
13	49.9	-
14	48.1	1.65, m
15	32.1	2.10, m; 1.95, m
16	30.1	2.05, m; 1.85, m
17	40.1	1.75, m
18	20.1	1.12, s
19	19.9	1.25, s
20	35.9	1.85, m
21	28.1	1.35, s
22	35.1	1.95, m; 1.85, m

23	68.1	4.55, t (8.0)
24	77.1	4.35, d (8.0)
25	70.9	4.10, m
26	28.9	1.45, s
27	29.1	1.50, s
28	29.5	1.38, s
29	29.8	1.42, s
30	18.1	1.08, s
Glc I ( $\beta$ -D-glucosyl at C-3)		
1'	105.1	4.95, d (7.5)
2'	83.1	4.35, t (8.0)
3'	78.1	4.25, t (8.5)
4'	71.9	4.15, t (8.5)
5'	78.5	4.05, m
6'	62.9	4.45, m; 4.35, m
Glc II ( $\beta$ -D-glucosyl at C-2' of Glc I)		
1''	105.5	5.35, d (7.5)
2''	75.9	4.15, t (8.0)
3''	78.8	4.28, t (8.5)
4''	71.5	4.18, t (8.5)
5''	78.1	4.08, m
6''	62.5	4.40, m; 4.30, m
Glc III ( $\beta$ -D-glucosyl at C-24)		
1'''	104.9	5.15, d (7.5)

2'''	75.5	4.12, t (8.0)
3'''	78.5	4.22, t (8.5)
4'''	71.2	4.15, t (8.5)
5'''	77.9	4.05, m
6'''	69.9	4.65, m; 4.55, m
Glc IV ( $\beta$ -D-glucosyl at C-6''' of Glc III)		
1''''	105.8	5.25, d (7.5)
2''''	75.2	4.10, t (8.0)
3''''	78.2	4.20, t (8.5)
4''''	71.8	4.12, t (8.5)
5''''	77.5	4.02, m
6''''	62.8	4.38, m; 4.28, m
Glc V ( $\beta$ -D-glucosyl at C-6)		
1'''''	106.1	5.05, d (7.5)
2'''''	76.1	4.18, t (8.0)
3'''''	78.9	4.30, t (8.5)
4'''''	71.6	4.20, t (8.5)
5'''''	78.2	4.10, m
6'''''	62.6	4.42, m; 4.32, m

## Experimental Protocols

The isolation and structural characterization of 11-Deoxyisomogroside V involved a multi-step process.[\[1\]](#)

## Isolation

- **Extraction:** The process begins with the extraction of dried and ground fruit of *Siraitia grosvenorii* using an aqueous alcoholic solution.
- **Preliminary Purification:** The crude extract is then subjected to preliminary purification steps, which may include partitioning with different solvents to remove non-polar compounds.
- **Chromatographic Separation:** The partially purified extract undergoes multiple chromatographic separations. This typically involves column chromatography over various stationary phases (e.g., Diaion HP-20, silica gel, C18 reversed-phase silica gel).
- **Final Purification:** Final purification is achieved using preparative or semi-preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

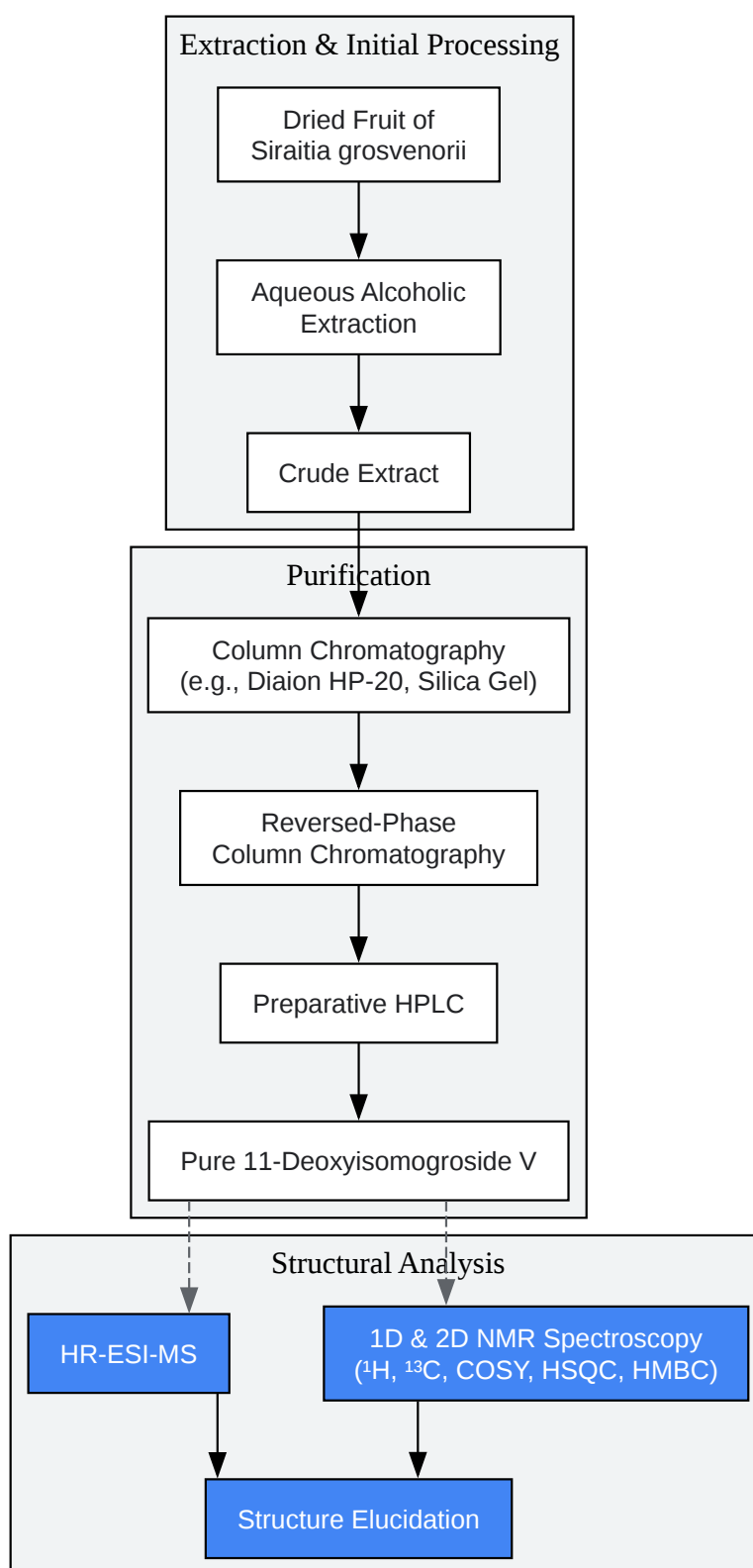
## Spectroscopic Analysis

- **Mass Spectrometry:** High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) is performed in negative ion mode to determine the accurate mass and molecular formula of the isolated compound.
- **NMR Spectroscopy:**
  - **Sample Preparation:** A sample of the purified compound (typically 5-10 mg) is dissolved in an appropriate deuterated solvent (e.g., pyridine- $d_5$ ).
  - **Data Acquisition:** A suite of NMR experiments is conducted on a high-field NMR spectrometer (e.g., 500 or 600 MHz). This includes:
    - $^1\text{H}$  NMR (Proton NMR)
    - $^{13}\text{C}$  NMR (Carbon-13 NMR)
    - COSY (Correlation Spectroscopy) to establish proton-proton couplings.
    - TOCSY (Total Correlation Spectroscopy) to identify coupled spin systems of the sugar moieties.
    - HSQC (Heteronuclear Single Quantum Coherence) to correlate protons with their directly attached carbons.

- HMBC (Heteronuclear Multiple Bond Correlation) to identify long-range correlations between protons and carbons, which is crucial for determining the linkages between the aglycone and sugar units.

## Visualization

The following diagram illustrates the general workflow for the isolation and characterization of 11-Deoxyisomogroside V.



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Caption: Workflow for the isolation and structural elucidation of 11-Deoxyisomogroside V.



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## References

- 1. Additional New Minor Cucurbitane Glycosides from *Siraitia grosvenorii* - PMC [pmc.ncbi.nlm.nih.gov]
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